

# Proper Disposal of Irganox 1035: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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For researchers and scientists in drug development, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Irganox 1035**, a sulfur-containing phenolic primary antioxidant and heat stabilizer. Adherence to these procedures will help maintain a safe laboratory environment and ensure regulatory compliance.

## Essential Safety and Disposal Procedures

The proper disposal of **Irganox 1035** requires careful consideration of its chemical properties and potential environmental impact. The primary method of disposal is through a licensed hazardous material disposal company or at an approved chemical disposal facility.<sup>[1][2]</sup> Incineration in a facility equipped with an afterburner and scrubber is a potential disposal route.<sup>[1]</sup> It is critical to prevent **Irganox 1035** from entering sewage systems or being disposed of with household garbage.<sup>[3]</sup>

Personal Protective Equipment (PPE) during Handling and Disposal:

Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.<sup>[1]</sup>
- Skin Protection: Fire/flammable resistant and impervious clothing.<sup>[1]</sup>

- Respiratory Protection: In case of dust formation, a NIOSH/MSHA approved dust respirator is necessary.[\[2\]](#)

## Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
  - Identify all waste containing **Irganox 1035**, including expired materials, residues, and contaminated labware.
  - Segregate **Irganox 1035** waste from other chemical waste streams to avoid incompatible mixtures. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)
- Containerization and Labeling:
  - Place all **Irganox 1035** waste into a suitable, labeled container. The container should be kept tightly closed in a dry and well-ventilated area.[\[1\]](#)
  - The label should clearly indicate "**Irganox 1035** Waste" and any associated hazards.
- Handling Spills:
  - In the event of a spill, prevent the generation of dust.[\[1\]](#)
  - Carefully sweep or vacuum the spilled material and place it into a suitable container for disposal.[\[2\]](#)
  - After the material has been collected, wash the spill area. Collect all cleanup water for appropriate disposal.[\[2\]](#)
  - Avoid discharging any spilled material or cleanup water into drains, water courses, or onto the ground.[\[1\]](#)
- Disposal of Contaminated Packaging:
  - Any packaging that has been in contact with **Irganox 1035** should be treated as hazardous waste and disposed of in the same manner as the chemical itself.[\[1\]](#)

- Arranging for Professional Disposal:
  - Contact a licensed hazardous material disposal company to arrange for the collection and disposal of the **Irganox 1035** waste.
  - Ensure that the disposal company is aware of the material's identity and any potential hazards.
  - Always adhere to all federal, local, and provincial laws and regulations concerning chemical waste disposal.[\[1\]](#)[\[2\]](#)

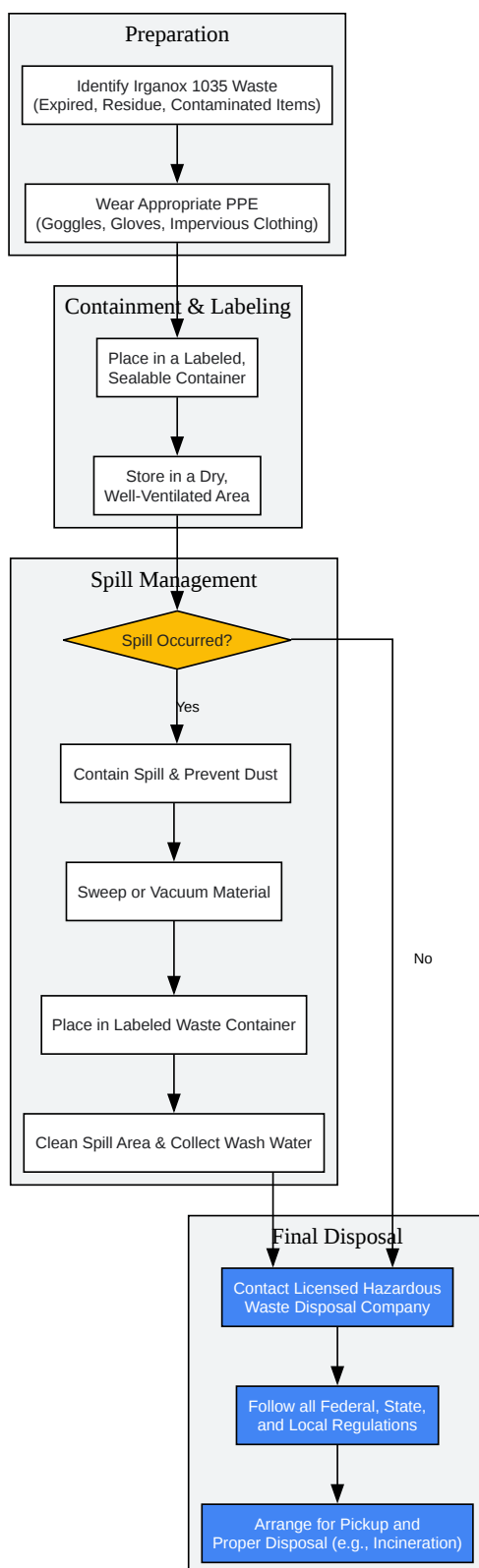
## Ecotoxicity Data

While there is no comprehensive data on the ecotoxicity of **Irganox 1035**, some studies have been conducted.[\[1\]](#) The available data is summarized in the table below. It is important to note that the material was found to be "hardly biodegradable".[\[2\]](#)

Test Organism	Test Type	Duration	Result
Salmon gairdneri	LC50	96 hours	>61 mg/L
Zebra Fish	LC50	96 hours	>57 mg/L
Daphnia magna	EC50	48 hours	>=100 mg/L
Algae (Scenedesmus sp.)	EC50	72 hours	>100 mg/L
Bacteria	EC50	3 hours	>100 mg/L

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Irganox 1035**.



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Caption: Workflow for the proper disposal of **Irganox 1035**.

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